

commercial availability and suppliers of 4-Methoxyisoindoline

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Compound of Interest

Compound Name: 4-Methoxyisoindoline

Cat. No.: B166256

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Technical Guide: 4-Methoxyisoindoline

For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Methoxyisoindoline, also known as 4-methoxy-2,3-dihydro-1H-isoindole, is a substituted isoindoline derivative. The isoindoline scaffold is a core structural motif found in various biologically active compounds and natural products, making its derivatives valuable building blocks in medicinal chemistry and drug discovery.^[1] This technical guide provides a comprehensive overview of the commercial availability, physicochemical properties, and a representative synthesis protocol for **4-Methoxyisoindoline** and its hydrochloride salt, intended for professionals in research and development.

Physicochemical Properties

The fundamental physicochemical properties of **4-Methoxyisoindoline** and its common salt form are summarized below. These parameters are essential for experimental design, formulation, and analytical characterization.

Table 1: Physicochemical Data

Property	4-Methoxyisoindoline (Free Base)	4-Methoxyisoindoline Hydrochloride
IUPAC Name	4-methoxy-2,3-dihydro-1H-isoindole	4-methoxy-2,3-dihydro-1H-isoindole;hydrochloride
CAS Number	127168-73-4	1203682-51-2
Molecular Formula	C ₉ H ₁₁ NO	C ₉ H ₁₂ CINO
Molecular Weight	149.19 g/mol	185.65 g/mol
Appearance	Data not available	Slightly yellow solid
Solubility	Data not available	Enhanced aqueous solubility over free base

Commercial Availability and Suppliers

4-Methoxyisoindoline and its hydrochloride salt are available from various chemical suppliers, typically on a research scale. Purity levels are generally high, suitable for most R&D applications. Pricing is subject to fluctuation and should be confirmed by direct inquiry.

Table 2: Commercial Supplier Information

Supplier	Product Name	CAS Number	Product Number	Purity	Available Quantities
Sigma-Aldrich	4-Methoxyisoindoline hydrochloride	1203682-51-2	CIAH987F68E2	Not specified	Inquire
BOC Sciences	Methyl Isoindoline-4-carboxylate Hydrochloride	127168-90-5	BB006737	Not specified	Inquire
Alfa Chemistry	Methyl isoindoline-4-carboxylate hcl	127168-90-5	ACM127168905	Not specified	Inquire
ChemUniverse	4-METHOXYISOINDOLINE HYDROCHLORIDE	1203682-51-2	Not specified	Custom	Inquire
ACE Biolabs	4-Methoxyisoindoline hydrochloride	1203682-51-2	C40443B	97%	25mg, 50mg

*Note: Some suppliers list the related methyl ester derivative. Researchers should verify the exact structure with the supplier before purchase.

Synthesis and Experimental Protocols

A specific, peer-reviewed synthesis protocol for **4-Methoxyisoindoline** is not readily available in published literature. However, a general and robust method for producing structurally related 4-substituted isoindolines has been described, for instance, in the synthesis of 4-halo-isoindoline hydrochloride.^[2] The following section outlines a representative two-step synthetic procedure adapted from this methodology, which is a plausible route for the target compound.

Representative Synthesis of 4-Substituted Isoindolines

This process involves the initial formation of an N-benzyl protected isoindoline followed by a deprotection/reduction step to yield the final product.

Step 1: Synthesis of 2-Benzyl-4-methoxyisoindoline

- Reaction Setup: To a round-bottomed flask, add 1-bromo-2,3-bis(bromomethyl)benzene (1 equivalent), benzylamine (1.2 equivalents), potassium carbonate (2 equivalents) as the base, and toluene as the solvent.[2]
- Reaction Conditions: Heat the mixture to reflux (approximately 105-110 °C).[2]
- Monitoring: Monitor the reaction progress using Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC) until the starting material is consumed (typically 8-16 hours).[2]
- Work-up: After cooling to room temperature, filter the mixture to remove inorganic salts. Wash the filtrate with water and then with brine.
- Purification: Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate the solvent under reduced pressure. The crude product, N-benzyl-4-methoxyisoindoline, can be purified further by column chromatography on silica gel.

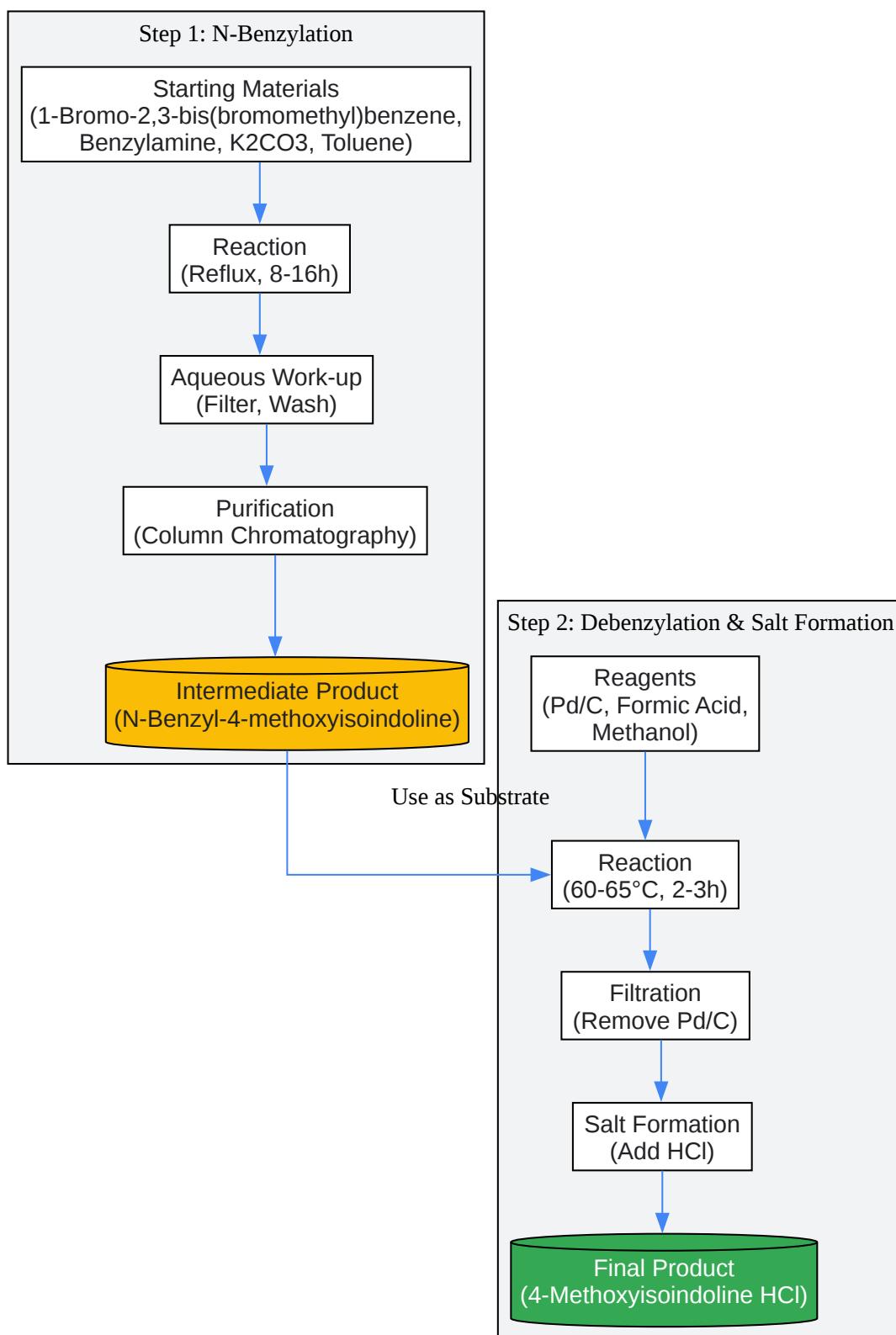
Step 2: Debenzylation to form 4-Methoxyisoindoline Hydrochloride

- Reaction Setup: Dissolve the N-benzyl-4-methoxyisoindoline from the previous step (1 equivalent) in an alcoholic solvent such as methanol or ethanol.[2]
- Catalyst and Reagent: Add 5-10% Palladium on carbon (Pd/C) as the catalyst (typically 10:1 substrate to catalyst mass ratio) and formic acid (4 equivalents) as the hydrogen source.[2]
- Reaction Conditions: Heat the reaction mixture to 60-65 °C for 2-3 hours.[2]
- Monitoring: Monitor the disappearance of the starting material by TLC or HPLC.
- Work-up: Upon completion, cool the reaction and filter through a pad of Celite to remove the Pd/C catalyst.

- Salt Formation: Concentrate the filtrate under reduced pressure. Dissolve the residue in a suitable solvent (e.g., diethyl ether or ethyl acetate) and bubble hydrogen chloride (HCl) gas through the solution, or add a solution of HCl in isopropanol, to precipitate the hydrochloride salt.
- Isolation: Collect the resulting solid by filtration, wash with cold solvent, and dry under vacuum to yield **4-Methoxyisoindoline** hydrochloride.

Experimental Workflow Visualization

The following diagram illustrates the logical flow of the representative synthesis described above.



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Fig. 1: Representative workflow for the synthesis of **4-Methoxyisoindoline HCl**.

Safety and Handling

A specific Safety Data Sheet (SDS) for **4-Methoxyisoindoline** is not widely available. However, for the related compound, isoindoline, and other hydrochloride salts, general handling precautions should be observed.[3]

- Hazard Statements: May cause skin, eye, and respiratory tract irritation.[3][4] The toxicological properties have not been fully investigated.[4]
- Precautionary Measures:
 - Handle in a well-ventilated area or under a chemical fume hood.[3]
 - Wear appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat.[3]
 - Avoid breathing dust, fumes, or vapors.[3]
 - Wash hands thoroughly after handling.[4]
- Storage: Store in a cool, dry, well-ventilated area in a tightly sealed container.[4]

Users must consult the supplier-provided SDS for specific handling and safety information before use.

Conclusion

4-Methoxyisoindoline is a commercially available research chemical that serves as a valuable building block for more complex molecules. While a dedicated, published synthesis protocol is not prominent, its preparation can be reasonably achieved through established methods for analogous isoindoline structures. The data presented in this guide are intended to facilitate its procurement and application in drug discovery and chemical synthesis programs.

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